

2-Amino-4-Bromophenol CAS number and properties

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Compound of Interest

Compound Name: 2-Amino-4-Bromophenol

Cat. No.: B1269491

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Technical Guide: 2-Amino-4-Bromophenol

CAS Number: 40925-68-6

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Amino-4-Bromophenol** (CAS No. 40925-68-6), a halogenated aromatic amine critical to various chemical and pharmaceutical syntheses. The document details its physicochemical properties, safety and handling protocols, and established applications as a versatile chemical intermediate. A detailed experimental protocol for its synthesis via the reduction of 4-bromo-2-nitrophenol is provided. Furthermore, this guide illustrates its role as a key building block in the development of biologically active molecules, including enzyme inhibitors, highlighting its significance in medicinal chemistry and drug discovery.

Chemical Identity and Properties

2-Amino-4-Bromophenol, also known as 4-Bromo-2-aminophenol, is a substituted phenolic compound.^[1] At room temperature, it typically presents as a white to light brown crystalline solid.^{[1][2]} Its structure, featuring an amino group, a hydroxyl group, and a bromine atom on a benzene ring, makes it a valuable intermediate in organic synthesis.^[3]

Physicochemical Properties

The key quantitative properties of **2-Amino-4-Bromophenol** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	40925-68-6	[1][3][4]
Molecular Formula	C ₆ H ₆ BrNO	[1][3][4]
Molecular Weight	188.02 g/mol	[1][3][5]
Appearance	White to gray to brown powder/crystals	[1][2][6]
Melting Point	130-140 °C	[1][4][7]
Boiling Point	282.8 °C at 760 mmHg	[1][4][7]
Density	~1.77 g/cm ³	[1][7]
pKa	9.19 ± 0.18 (Predicted)	[2][7]
LogP	2.318	[1]
Solubility	Slightly soluble in water; Soluble in organic solvents like ethanol and acetone.[1][7]	

Structural Information

Caption: 2D structure of **2-Amino-4-Bromophenol**.

Safety and Handling

2-Amino-4-Bromophenol is classified as a hazardous substance and requires careful handling.[2] It is harmful if swallowed or inhaled and causes skin and serious eye irritation.[5][8][9]

GHS Hazard Information

Hazard Class	Code	Statement
Acute Toxicity, Oral	H302	Harmful if swallowed
Acute Toxicity, Inhalation	H332	Harmful if inhaled
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Respiratory Sensitization	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled
Skin Sensitization	H317	May cause an allergic skin reaction
Specific Target Organ Toxicity	H335	May cause respiratory irritation

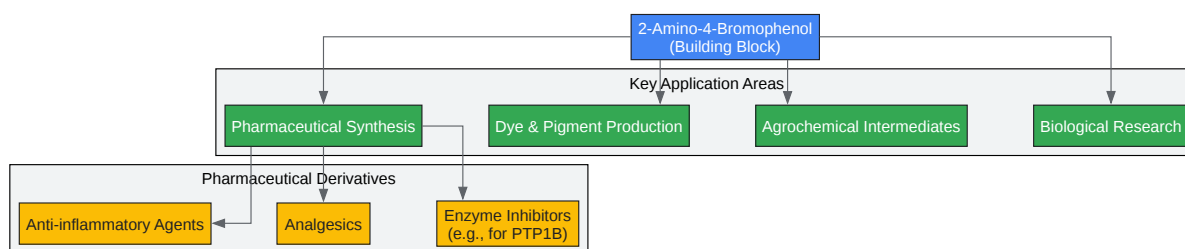
Source:[5][8][10]

Recommended Handling Protocols

- Engineering Controls: Use in a well-ventilated area. Ensure eyewash stations and safety showers are readily accessible.[8]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles (European standard - EN 166).[8]
 - Hand Protection: Wear suitable protective gloves.[8]
 - Skin and Body Protection: Wear long-sleeved clothing.[8]
 - Respiratory Protection: If exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[8]
- Storage: Store in a cool, dry place (recommended 2-8°C), isolated from incompatible substances like acids and bases.[2][7]

Applications in Research and Development

2-Amino-4-Bromophenol is not typically an end-product but serves as a crucial building block in synthesizing more complex molecules.^{[1][3]} Its reactivity makes it valuable in the pharmaceutical, dye, and agrochemical industries.^{[1][3]}



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Caption: Key application areas for **2-Amino-4-Bromophenol**.

Pharmaceutical Intermediate

This compound is a key reactant in the synthesis of various pharmaceuticals, particularly anti-inflammatory agents and analgesics.^[3] Its structure is utilized to create more complex molecules that can interact with biological targets.

Notable examples of its use as a reactant include:

- Synthesis of N-(alkoxyphenyl)-aminocarbonylbenzoic acid derivatives, which act as inhibitors for protein tyrosine phosphatase 1B (PTP1B), a target in diabetes research.^{[4][10]}
- Preparation of benzoxazole benzenesulfonamides, which serve as allosteric inhibitors of fructose-1,6-bisphosphatase.^{[4][10]}

- Synthesis of lipophilic inhibitors for deoxy-xylulose-phosphate reductoisomerase.[4][10]

Other Industrial Uses

- **Dyes and Pigments:** It is used as a coupling agent in the development of azo dyes, contributing to vibrant and stable colors for textiles.[3]
- **Agrochemicals:** It serves as an intermediate in the production of various agrochemicals.[1]
- **Analytical Chemistry:** It can be employed as a reagent in certain analytical methods for the detection of other chemical substances.[3]

Experimental Protocols: Synthesis

The most common route for synthesizing **2-Amino-4-Bromophenol** is through the catalytic reduction of 4-bromo-2-nitrophenol.[1] Below is a detailed methodology based on a literature procedure.[11]

Synthesis via Catalytic Hydrogenation

This protocol details the reduction of 4-bromo-2-nitrophenol using a Rhodium-on-Carbon (Rh/C) catalyst under a hydrogen atmosphere.

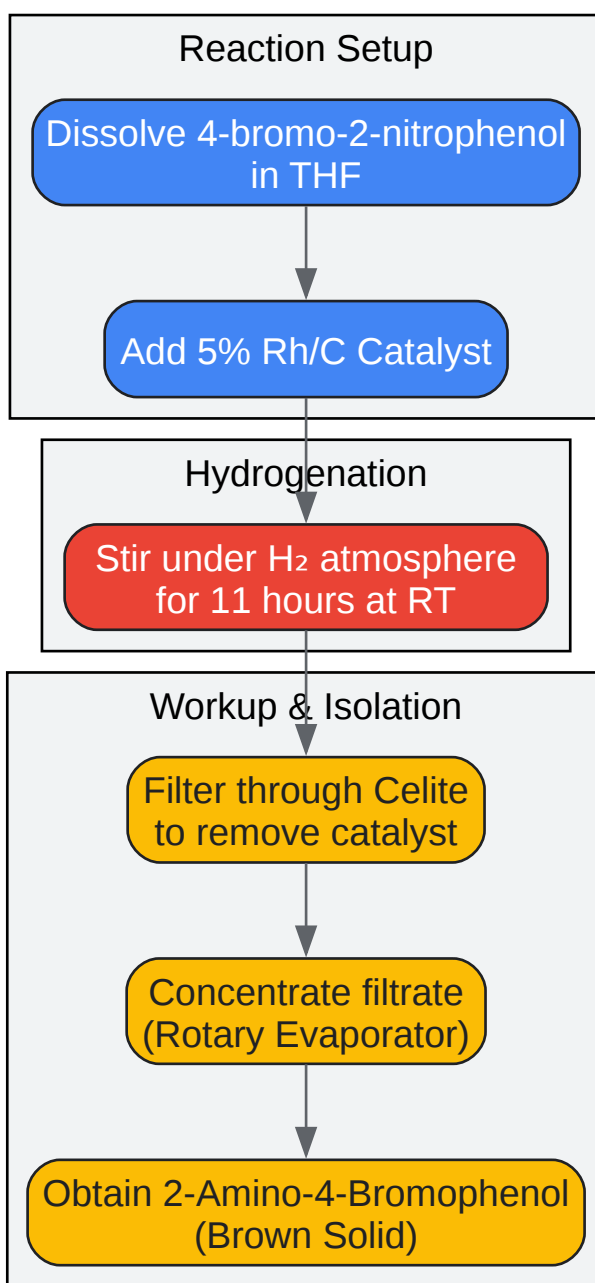
Materials:

- 4-bromo-2-nitrophenol (starting material)
- Tetrahydrofuran (THF) (solvent)
- 5% Rhodium on Carbon (Rh/C) (catalyst)
- Hydrogen gas (H₂)
- Celite (filtration aid)
- Rotary evaporator

Procedure:

- Reaction Setup: In a suitable reaction vessel, dissolve 4-bromo-2-nitrophenol (233 mmol) in THF (500 mL).
- Catalyst Addition: Add 5% Rh/C (5.00 g) to the solution.
- Hydrogenation: Stir the reaction mixture vigorously at room temperature under a hydrogen atmosphere for 11 hours.
- Workup:
 - Filter the reaction mixture through a pad of Celite to remove the catalyst.
 - Rinse the Celite pad with additional THF to ensure complete recovery of the product.
- Isolation: Concentrate the filtrate using a rotary evaporator to yield the final product, **2-Amino-4-Bromophenol**, as a brown solid.

Expected Yield: ~99%[\[11\]](#)



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Caption: Workflow for the synthesis of **2-Amino-4-Bromophenol**.

Conclusion

2-Amino-4-Bromophenol is a high-value chemical intermediate with significant utility in both industrial and research settings. Its well-defined physicochemical properties and predictable reactivity make it an essential precursor for a range of products, most notably in the

development of novel pharmaceutical agents. Adherence to strict safety protocols is mandatory when handling this compound. The synthetic methodologies are efficient and high-yielding, ensuring its availability for ongoing research and development endeavors.

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